

Preparing CP 93129 Stock Solutions with DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: CP 93129
CAS No.: 127792-75-0
Cat. No.: B1195474

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Introduction

CP 93129 is a potent and selective agonist for the serotonin 1B (5-HT_{1B}) receptor, a member of the G-protein coupled receptor family.[1] Activation of the 5-HT_{1B} receptor is primarily associated with the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[1] This receptor is predominantly found in the central nervous system, where it functions as a presynaptic autoreceptor on serotonergic neurons, inhibiting serotonin release.[1] It also acts as a presynaptic heteroreceptor on other types of neurons, modulating the release of neurotransmitters such as glutamate and GABA.[2][3][4] Due to its role in neurotransmission, **CP 93129** is a valuable tool for research in areas including depression, anxiety, and motor control.

This document provides detailed application notes and protocols for the preparation, storage, and use of **CP 93129** stock solutions with dimethyl sulfoxide (DMSO), a common aprotic solvent for dissolving a wide range of organic compounds for in vitro and in vivo studies.

Data Presentation

Chemical and Physical Properties of CP 93129

Dihydrochloride

Property	Value
Molecular Formula	C ₁₂ H ₁₃ N ₃ O·2HCl
Molecular Weight	288.18 g/mol
Appearance	Solid
Solubility in DMSO	≥ 28.82 mg/mL (≥ 100 mM)
Storage of Solid	Desiccate at room temperature

Recommended Storage Conditions for CP 93129 Stock Solutions in DMSO

Storage Temperature	Duration	Recommendations
-80°C	Long-term (≥ 6 months)	Recommended for optimal stability. Use anhydrous DMSO and aliquot into single-use vials to avoid repeated freeze-thaw cycles.
-20°C	Short-term (≤ 1 month)	Suitable for shorter storage periods. Aliquoting is still highly recommended.
Room Temperature	Not Recommended	Significant degradation may occur.

Experimental Protocols

Protocol 1: Preparation of a 10 mM CP 93129 Stock Solution in DMSO

Materials:

- **CP 93129** dihydrochloride (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

Procedure:

- Determine the required mass of **CP 93129**:
 - For 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 288.18 \text{ g/mol} = 2.8818 \text{ mg}$
- Weigh the **CP 93129**:
 - Carefully weigh out approximately 2.88 mg of **CP 93129** dihydrochloride on a calibrated balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **CP 93129** powder.
- Dissolve the compound:
 - Vortex the tube thoroughly until the solid is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
- Aliquot for storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.

- Store the stock solution:
 - Store the aliquots at -80°C for long-term storage.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

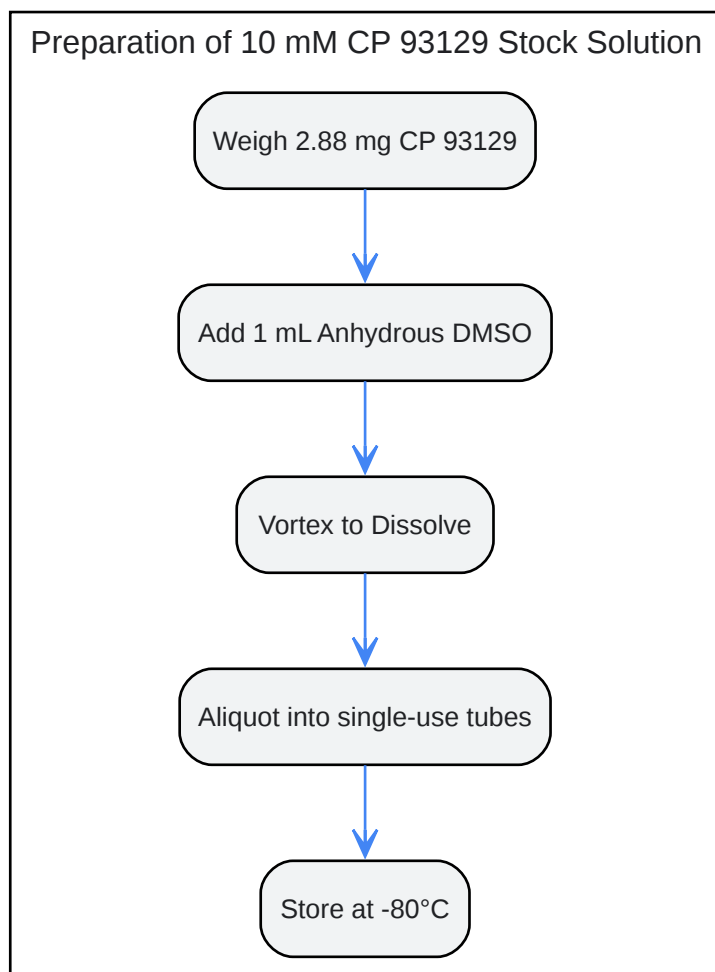
Materials:

- 10 mM **CP 93129** stock solution in DMSO
- Appropriate cell culture medium or buffer (e.g., DMEM, PBS)

Procedure:

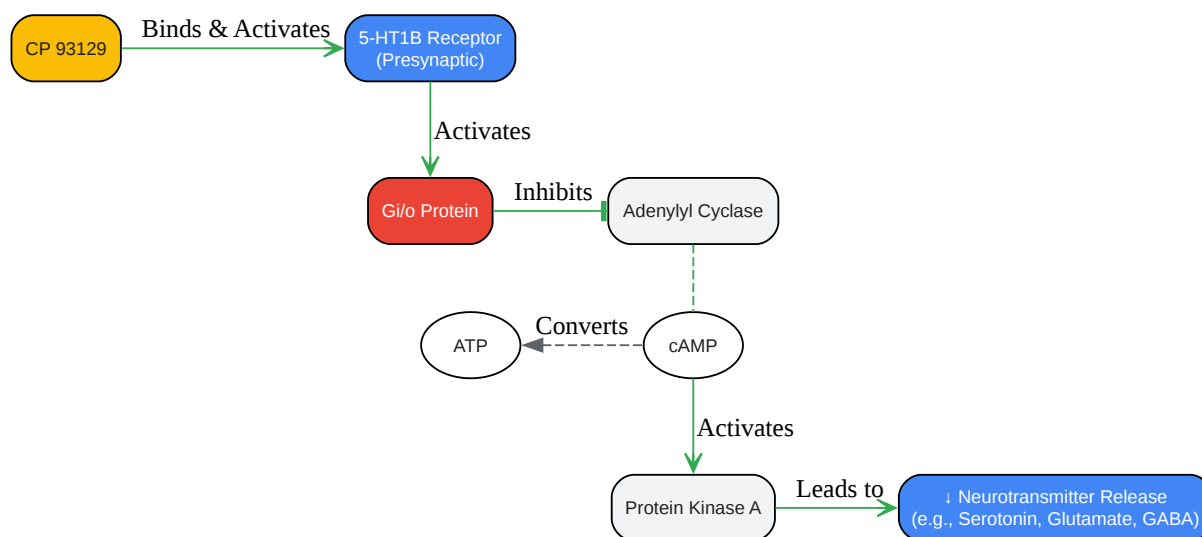
- Thaw the stock solution:
 - Thaw a single aliquot of the 10 mM **CP 93129** stock solution at room temperature.
- Perform serial dilutions:
 - It is recommended to perform serial dilutions to reach the final desired working concentration. This minimizes the concentration of DMSO in the final cell culture, which should ideally be below 0.5% to avoid solvent-induced cytotoxicity.
 - Example for preparing a 10 μ M working solution:
 - Dilute the 10 mM stock solution 1:100 in cell culture medium to create an intermediate stock of 100 μ M. (e.g., add 1 μ L of 10 mM stock to 99 μ L of medium).
 - Further dilute the 100 μ M intermediate stock 1:10 in cell culture medium to achieve the final 10 μ M working concentration (e.g., add 10 μ L of 100 μ M intermediate stock to 90 μ L of medium).
- Control for DMSO effects:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound.

Visualizations



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Caption: Workflow for preparing a 10 mM **CP 93129** stock solution in DMSO.



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Caption: Simplified signaling pathway of **CP 93129** via the 5-HT1B receptor.

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